

Technical Support Center: Surface Defects in Titanium Alloy Casting

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Chromium;titanium

CAS No.: 116590-36-4

Cat. No.: B14299238

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common surface defects encountered during the casting of titanium alloys. The information is tailored for researchers, scientists, and drug development professionals who may be utilizing titanium castings in their experimental setups.

Troubleshooting Guides

This section provides a systematic approach to identifying and resolving common surface defects in titanium alloy castings.

Issue 1: Presence of a Brittle Surface Layer (Alpha Case)

Q1: What is the hard, brittle layer on the surface of my titanium casting?

A1: This is likely an "alpha case," an oxygen-enriched surface layer that forms on titanium alloys at temperatures exceeding 480°C (896°F).^[1] This layer is hard and brittle, which can negatively impact the mechanical properties of the casting, such as reducing tensile ductility and fatigue life, potentially leading to premature component failure.^[1]

Q2: What causes the formation of an alpha case?

A2: The primary cause of alpha case formation is the exposure of the titanium alloy to oxygen at elevated temperatures, a common occurrence during casting and subsequent heat treatments.^[1] The oxygen diffuses into the titanium, stabilizing the alpha phase of the alloy and creating the brittle layer.^[1] The thickness of this layer is a function of time, temperature, and the amount of oxygen present.^[2]

Q3: How can I prevent or minimize the formation of an alpha case?

A3: Preventing or minimizing the alpha case involves controlling the casting environment to limit oxygen exposure.^[1] This can be achieved through:

- Protective Atmospheres: Utilizing inert gases during high-temperature processes to shield the titanium from oxygen.^[1]
- Vacuum Casting: Performing the melting and pouring of the titanium alloy under a vacuum to minimize oxygen interaction.^[3]
- Low-Temperature Processing: Adjusting processing temperatures to minimize the risk of oxygen absorption.^[1]

Q4: How can I remove the alpha case from my casting?

A4: If an alpha case has formed, it can be removed through several methods:

- Chemical Milling: This process uses a solution of acids, typically hydrofluoric (HF) and nitric (HNO₃) acids, to dissolve the alpha case layer.^{[1][4]}
- Machining: The brittle layer can be physically removed by machining processes.^[1]
- Electropolishing: This electrochemical process can be used to remove the alpha case and improve the surface finish.^[1]

Issue 2: Cracks in the Casting

Q1: I am observing cracks on the surface of my titanium castings. What are the likely causes?

A1: Cracks in titanium alloy castings can be categorized as hot cracks (forming at high temperatures) or cold cracks (forming at lower temperatures). The primary causes include:

- **Thermal Stress:** As the molten titanium alloy cools and solidifies, thermal stresses can build up. If not properly managed, these stresses can lead to cracking.[5]
- **Solidification Shrinkage:** Titanium alloys undergo volumetric shrinkage as they solidify. If this shrinkage is constrained, it can induce internal stresses and cause cracking.[5]
- **Rapid Cooling:** If the cooling rate is too fast, it can create significant thermal gradients and stresses, leading to hot cracks.[6][7]
- **Casting Geometry:** Complex geometries with sharp corners, thin sections, or sudden changes in cross-section can create areas of high stress, making the casting more susceptible to cracking.[5]
- **Impurities and Inclusions:** The presence of impurities can act as stress concentrators, increasing the likelihood of cracking.[5]

Q2: How can I prevent cracking in my titanium alloy castings?

A2: Preventing cracks involves careful control of the casting process:

- **Control Cooling Rates:** Employing controlled cooling rates can minimize thermal stresses and reduce the risk of hot cracks.[6] Allowing the flask to cool for a sufficient time before quenching is a practical step.[6]
- **Optimize Mold Design:** The mold should be designed to accommodate solidification shrinkage.[5] Redesigning sprue systems can also help reduce thermal stress.[6]
- **Manage Thermal Stress:** Minimizing thermal stress is one of the most effective ways to prevent cracking.[5]
- **Ensure Material Purity:** Using high-quality raw materials with minimal impurities can reduce the number of stress concentration points.[8]

Issue 3: Porosity in the Casting

Q1: My titanium castings have small holes or voids on the surface. What is this defect and what causes it?

A1: This defect is known as porosity, which refers to small voids or cavities within the solidified casting.^[9] It can be caused by two main phenomena:

- **Gas Porosity:** This occurs when gas becomes trapped in the molten metal during solidification.^[9] Excessive gas absorption during melting or pouring is a common cause.^[8]
- **Shrinkage Porosity:** This happens when the volume of the metal contracts as it cools and solidifies, and there is insufficient molten metal to fill the resulting voids.^[9]

Q2: What are the best practices to prevent porosity in titanium castings?

A2: Preventing porosity requires careful control over the melting and pouring process, as well as the mold design.^[8] Key strategies include:

- **Proper Mold Design and Venting:** The mold should be designed with adequate venting to allow trapped gases to escape.^[8]
- **Control Pouring Temperature and Speed:** High pouring temperatures or rapid pouring can increase gas absorption and turbulence.^[8]
- **Degassing Molten Metal:** Ensuring proper degassing of the molten titanium alloy can eliminate trapped gases.^[8]
- **Vacuum Casting:** Using vacuum casting techniques can significantly reduce the chances of gas porosity.^{[3][8]}

Frequently Asked Questions (FAQs)

Q1: What are the most common surface defects in titanium alloy castings?

A1: Besides alpha case, cracks, and porosity, other common defects include surface roughness, inclusions (foreign particles embedded in the casting), and cold shuts (where two streams of molten metal fail to fuse properly).^{[9][10]}

Q2: How does surface roughness affect the performance of a titanium casting?

A2: Excessive surface roughness can act as a stress concentrator, potentially reducing the fatigue life of the component. A very smooth surface may also be undesirable in certain applications where adhesion or friction is required. The desired surface roughness depends on the specific application of the casting.

Q3: Are there any industry standards I should be aware of for titanium alloy castings?

A3: Yes, organizations like ASTM International provide standards for titanium alloy castings. For example, ASTM B367 specifies the requirements for titanium and titanium alloy investment castings, including chemical composition and mechanical properties.^[1]

Data Presentation

The following tables summarize key quantitative data related to the casting of Ti-6Al-4V, a common titanium alloy.

Table 1: Mechanical Properties of Ti-6Al-4V (Grade 5) Castings

Property	Minimum Requirement (ASTM B367) ^[1]
Tensile Strength	895 MPa
Yield Strength (0.2% offset)	828 MPa
Elongation (in 2 in. or 50 mm)	10%

Table 2: Influence of Mold Temperature on Tensile Properties of Counter-Gravity Cast Ti-6Al-4V

Mold Temperature (°C)	Status	Tensile Strength (MPa)	Elongation (%)
300	As-cast	~1000	~6
300	HIP	~950	~14
650	As-cast	~980	~7
650	HIP	~930	~15

*HIP: Hot Isostatic Pressing. Data is approximated from graphical representations in the source.[\[11\]](#)

Table 3: Effect of Casting Technique on Surface Roughness (Ra, μm) of Commercially Pure Titanium

Casting Technique	Mean Surface Roughness (Ra, μm)
Electric Arc in Argon Atmosphere	2.49 ± 0.62

Note: This data is for commercially pure titanium, but provides an indication of surface roughness values.[\[12\]](#)

Experimental Protocols

Protocol 1: Metallographic Analysis for Alpha Case Detection

This protocol outlines the steps for preparing a titanium alloy casting sample for microscopic examination to identify and measure the alpha case.

1. Sectioning:

- Carefully section the casting to expose the area of interest. Use a precision saw with a suitable blade for titanium alloys to minimize deformation.[\[2\]](#)

2. Mounting:

- Mount the sectioned sample in a castable resin. Avoid hot compression mounting for pure titanium as it can alter the hydride content.[\[4\]](#)

3. Grinding:

- Begin with a planar grinding step using 320-grit silicon carbide (SiC) paper with water cooling. Apply a load of approximately 27-30N per specimen and grind until the surface is planar.[\[2\]](#)[\[4\]](#)

4. Polishing:

- Rough Polishing: Use a 9 μm diamond suspension on a silk cloth. Apply a load of 27-30N per specimen and polish for about 10 minutes.[\[2\]](#)[\[4\]](#)
- Final Polishing (Chemical-Mechanical): This step is crucial for revealing the microstructure without deformation. Use a mixture of colloidal silica (e.g., OP-S) and hydrogen peroxide (30% concentration). A common mixture is 5 parts colloidal silica to 1 part hydrogen peroxide.[\[2\]](#)[\[13\]](#) Polish until the surface appears white under an optical microscope. This step can take up to 45 minutes for commercially pure titanium.[\[13\]](#)

5. Etching:

- To visualize the alpha case, etch the polished surface. Kroll's reagent (a mixture of nitric acid, hydrofluoric acid, and water) is a common etchant for titanium alloys.[\[13\]](#) Weck's reagent can also be effective in highlighting the alpha case.[\[13\]](#)

6. Microscopic Examination:

- Examine the etched surface using an optical microscope. The alpha case will appear as a distinct layer at the surface.[\[13\]](#) Measure the thickness of this layer at several points to get an average value.

Protocol 2: Porosity Measurement via Archimedes' Principle

This method determines the bulk density of the casting, which can be compared to the theoretical density of the alloy to calculate the porosity percentage.[\[14\]](#)[\[15\]](#)

1. Sample Preparation:

- Select a representative sample from the casting.
- Clean the sample to remove any surface contaminants.
- Thoroughly dry the sample and record its dry weight (W_{dry}).

2. Saturation:

- Immerse the sample in a liquid of known density (e.g., distilled water) and apply a vacuum to ensure the liquid penetrates any open pores.
- Once saturated, remove the sample, carefully blot the surface to remove excess liquid, and record its saturated surface-dry weight (W_{ssd}).

3. Submerged Weighing:

- Submerge the saturated sample in the liquid and record its submerged weight (W_{sub}).

4. Calculation:

- Bulk Density (ρ_{bulk}): $\rho_{bulk} = (W_{dry} * \rho_{liquid}) / (W_{ssd} - W_{sub})$
- Percent Porosity (%P): $\%P = [1 - (\rho_{bulk} / \rho_{theoretical})] * 100$
- Where ρ_{liquid} is the density of the liquid used and $\rho_{theoretical}$ is the theoretical density of the titanium alloy.

Protocol 3: Surface Roughness Measurement

This protocol describes the use of a profilometer to measure the surface roughness of a casting.

1. Instrument Setup:

- Select the appropriate stylus for the expected surface texture.
- Calibrate the profilometer according to the manufacturer's instructions.
- Set the measurement parameters, such as the evaluation length and cut-off wavelength, according to relevant standards (e.g., ISO 4288).[\[16\]](#)

2. Sample Preparation:

- Clean the surface of the casting to be measured to remove any debris or contaminants.
- Securely place the sample on the instrument's stage.

3. Measurement:

- Position the stylus on the starting point of the measurement track.
- Initiate the measurement. The stylus will traverse the surface, recording the peaks and valleys.[\[17\]](#)
- The instrument's software will calculate various roughness parameters, most commonly Ra (the arithmetic average of the absolute values of the profile deviations from the mean line) and Rz (the average of the five highest peaks and five deepest valleys).[\[17\]](#)

4. Data Analysis:

- Take measurements at multiple locations on the surface to ensure a representative assessment of the overall surface roughness.[18]
- Report the average and standard deviation of the roughness parameter of interest.

Protocol 4: Tensile Testing

This protocol provides a general outline for performing a tensile test on a titanium alloy casting to determine its mechanical properties, in accordance with standards such as ASTM E8.[19]

1. Specimen Preparation:

- Machine tensile test specimens from the casting according to the dimensions specified in the relevant standard (e.g., ASTM E8).[19] The specimens are typically dog-bone shaped.

2. Test Setup:

- Mount the specimen in the grips of a universal testing machine.
- Attach an extensometer to the gauge section of the specimen to accurately measure strain.

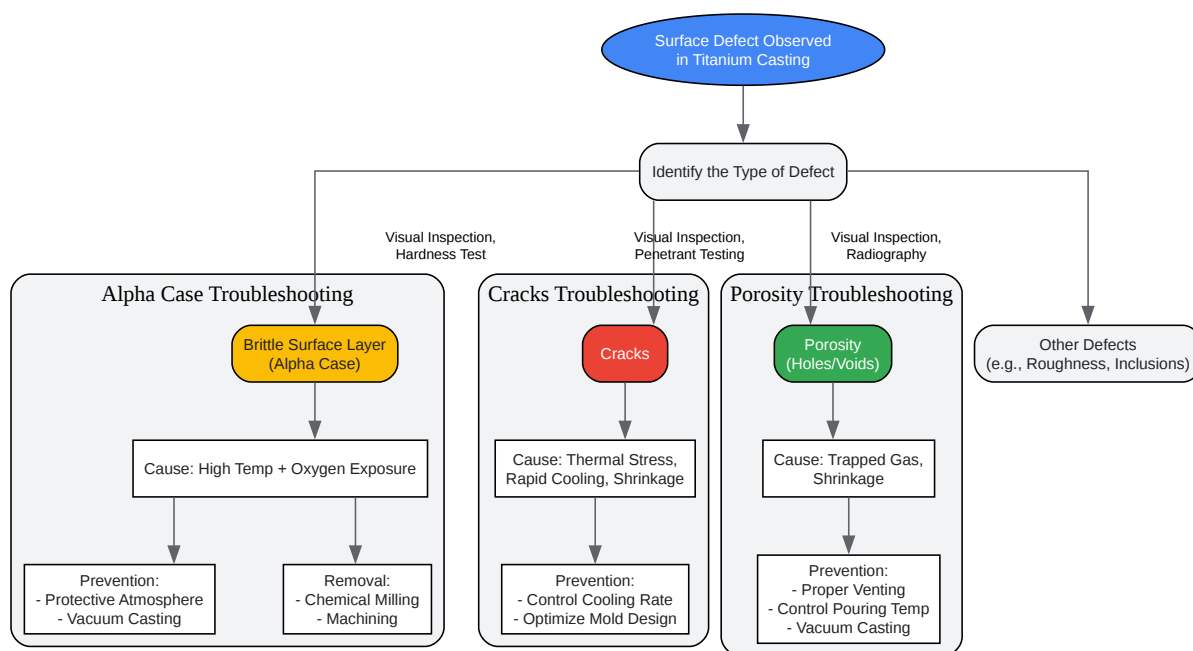
3. Testing Procedure:

- Apply a uniaxial tensile load to the specimen at a constant rate of displacement.
- Record the load and the corresponding elongation from the load cell and extensometer, respectively.
- Continue the test until the specimen fractures.

4. Data Analysis:

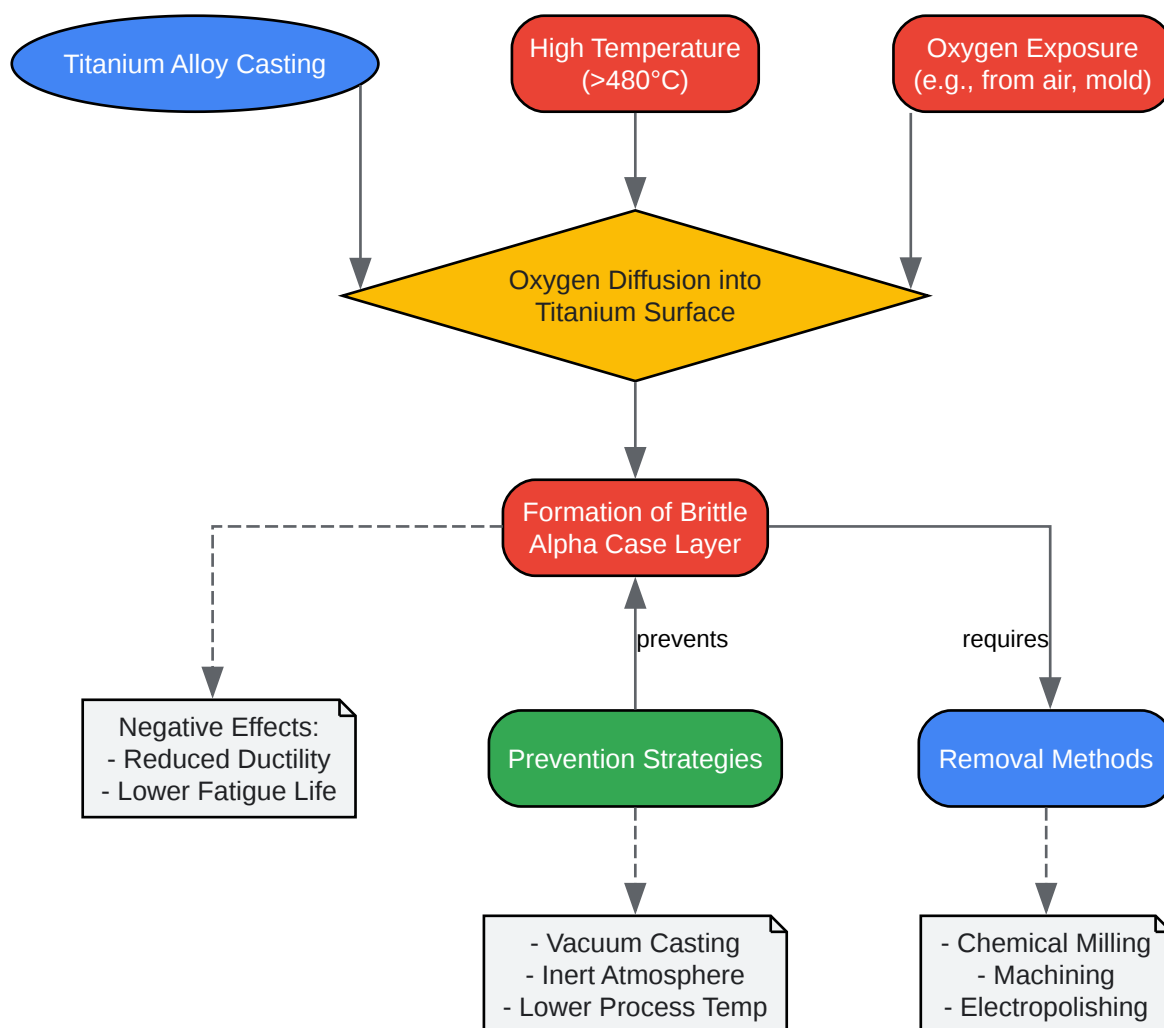
- From the load-elongation data, generate a stress-strain curve.
- Determine the following mechanical properties:
 - Tensile Strength: The maximum stress the material can withstand.
 - Yield Strength: The stress at which the material begins to deform plastically (often determined at 0.2% offset strain).
 - Elongation: The percentage increase in the gauge length at fracture, which is a measure of ductility.
- Compare the obtained values to the minimum requirements specified in standards like ASTM B367.[1]

Visualizations



[Click to download full resolution via product page](#)

Caption: A general workflow for troubleshooting common surface defects in titanium alloy castings.



[Click to download full resolution via product page](#)

Caption: The mechanism of alpha case formation and strategies for its prevention and removal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. srifcasting.com [srifcasting.com]
- 2. vacaero.com [vacaero.com]

- [3. Titanium Alloys Used in Investment Casting \[improprecision.com\]](#)
- [4. cdn.ymaws.com \[cdn.ymaws.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. standards.iteh.ai \[standards.iteh.ai\]](#)
- [7. Surface Finish Requirements and Inspection | Casting Source \[castingsource.com\]](#)
- [8. A Guide to Common Casting Defects and How to Avoid Them \[kormax.com\]](#)
- [9. metaltek.com \[metaltek.com\]](#)
- [10. reliance-foundry.com \[reliance-foundry.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. Effect of casting technique on surface roughness and consequent mass loss after polishing of NiCr and CoCr base metal alloys: a comparative study with titanium - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. webshop.struers.com \[webshop.struers.com\]](#)
- [14. Archimedes' principle \[giessereilexikon.com\]](#)
- [15. tandfonline.com \[tandfonline.com\]](#)
- [16. qualitest.ae \[qualitest.ae\]](#)
- [17. m.youtube.com \[m.youtube.com\]](#)
- [18. mitutoyo.com \[mitutoyo.com\]](#)
- [19. zwickroell.com \[zwickroell.com\]](#)
- To cite this document: BenchChem. [Technical Support Center: Surface Defects in Titanium Alloy Casting]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14299238/docs#technical-support-center-surface-defects-in-titanium-alloy-casting\]](https://www.benchchem.com/product/b14299238/docs#technical-support-center-surface-defects-in-titanium-alloy-casting)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)